

# physical properties of 3-Bromo-5-nitrotoluene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-nitrotoluene

Cat. No.: B1266673

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## An In-depth Technical Guide to the Physical Properties of 3-Bromo-5-nitrotoluene

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-5-nitrotoluene**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents a logical workflow for analysis.

## Core Physical and Chemical Properties

**3-Bromo-5-nitrotoluene** (CAS No: 52488-28-5) is a substituted toluene derivative featuring a bromine atom and a nitro group at the 3 and 5 positions of the benzene ring, respectively.<sup>[1]</sup> Its molecular formula is  $C_7H_6BrNO_2$ .<sup>[1][2]</sup> At room temperature, it typically presents as a light yellow to beige crystalline powder.<sup>[1]</sup> This compound serves as a crucial intermediate in the synthesis of various organic molecules, including pharmaceuticals and dyes.<sup>[1][3]</sup>

## Data Summary

The quantitative physical properties of **3-Bromo-5-nitrotoluene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub> [1][2]
Molecular Weight	216.03 g/mol [4]
Appearance	Yellow to beige crystalline powder[1]
Melting Point	68-72 °C[2][5][6]
Boiling Point	269.5 °C (at 760 mmHg)[2][5]
Density	1.615 g/cm <sup>3</sup> [2]
Water Solubility	Very sparingly soluble (0.2 g/L at 25 °C)[1]
Solubility in Organic Solvents	Soluble in ethanol and dimethylformamide[3]
Vapor Pressure	0.012 mmHg (at 25 °C)[2][3]
Flash Point	120 °C[2]
Refractive Index	1.592[2]

## Experimental Protocols

The following sections detail the standard laboratory methodologies for determining the key physical properties of organic compounds like **3-Bromo-5-nitrotoluene**.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[7] For a pure crystalline compound, this transition occurs over a narrow range.[8] The presence of impurities typically lowers and broadens the melting point range.[8]

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry **3-Bromo-5-nitrotoluene** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[9][10]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8] This assembly is then placed in a heating apparatus,

such as a Thiele tube containing mineral oil or a digital melting point apparatus with a heated metal block.[8]

- Heating and Observation: The apparatus is heated slowly and steadily, at a rate of about 1-2°C per minute, especially near the expected melting point.[8]
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has melted into a clear liquid.[7] The melting point is reported as the range T1-T2.

## Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[11][12]

Methodology:

- Sample Preparation: A small amount of the liquid is placed in a small test tube or fusion tube. [11][13]
- Apparatus Setup: A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.[13] The test tube is then attached to a thermometer and heated in a suitable bath (e.g., Thiele tube or aluminum block).[13][14]
- Heating and Observation: The apparatus is heated slowly and uniformly.[13] As the temperature rises, air trapped in the capillary tube will bubble out. The boiling point is reached when a rapid and continuous stream of bubbles emerges from the capillary tip.[13]
- Data Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[15]

## Density Determination (Pycnometer or Volumetric Method)

Density is the mass of a substance per unit volume.[16][17] For a solid, it can be determined by measuring the mass of a known volume.

#### Methodology:

- **Mass Measurement:** A clean, dry volumetric flask or pycnometer is weighed accurately (W1).  
[16]
- **Sample Addition:** A known mass of **3-Bromo-5-nitrotoluene** is added to the flask and weighed again (W2). The mass of the sample is (W2 - W1).
- **Volume Measurement (Liquid Displacement):** A liquid in which the solid is insoluble (e.g., water, if solubility is negligible for this purpose, or a non-solvent) is added to the flask to a calibrated mark. The flask is weighed again (W3).
- **Final Weighing:** The flask is emptied, cleaned, dried, and filled to the same calibrated mark with only the displacement liquid and weighed (W4).
- **Calculation:** The volume of the solid is determined based on the mass and known density of the displacement liquid. The density of **3-Bromo-5-nitrotoluene** is then calculated by dividing the mass of the sample by its determined volume.[18]

## Solubility Determination

Solubility tests provide qualitative information about the polarity and functional groups present in a compound.[19]

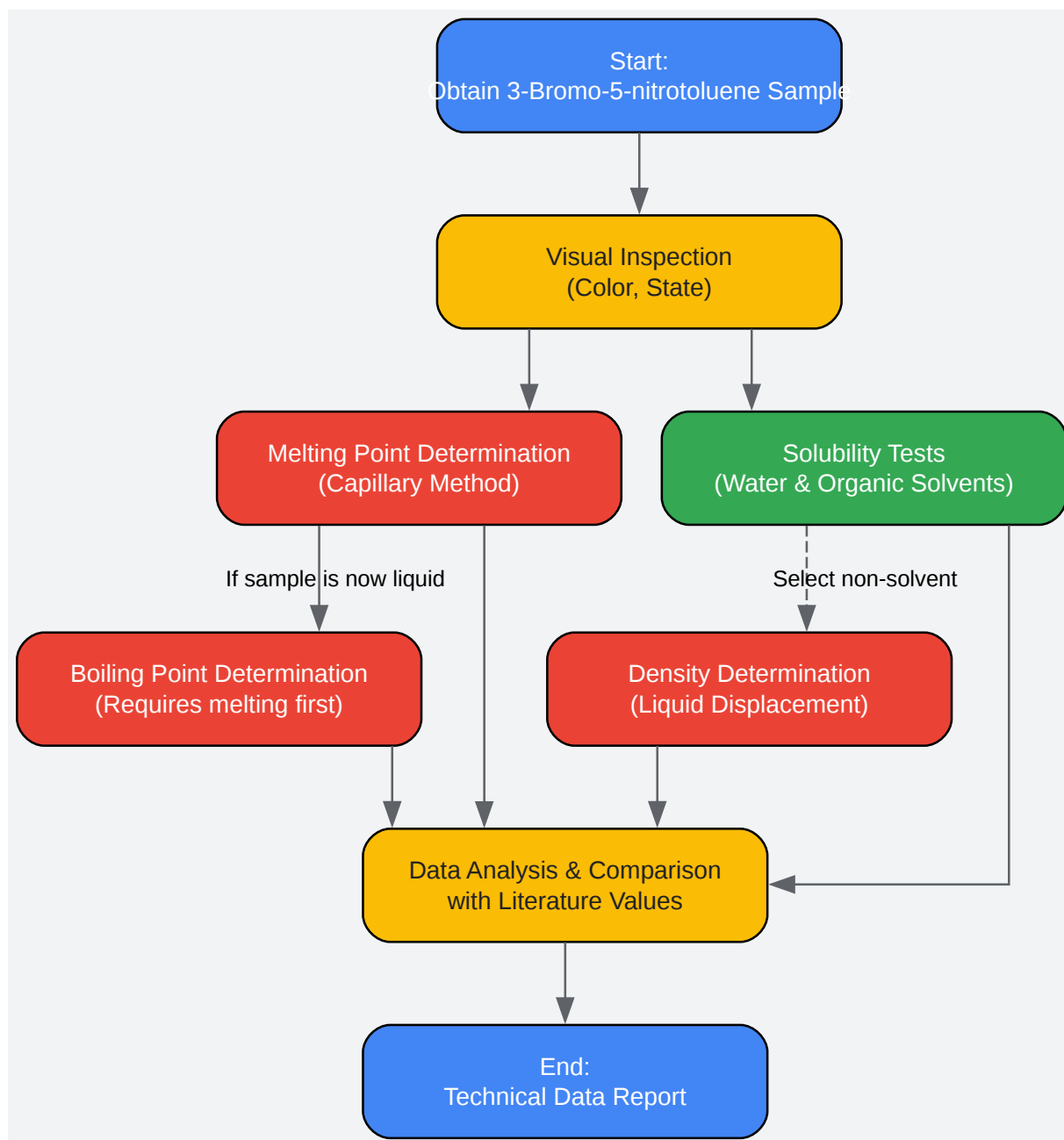
#### Methodology:

- **Preparation:** A small, measured amount of **3-Bromo-5-nitrotoluene** (e.g., 25 mg) is placed in a test tube.[19]
- **Solvent Addition:** A small volume of the solvent (e.g., 0.75 mL of water, ethanol, or other organic solvents) is added in portions.[19]
- **Observation:** After each addition, the test tube is vigorously shaken or stirred for a set period (e.g., 60 seconds).[19][20] The sample is observed to determine if it has dissolved completely, partially, or not at all.[20]
- **Classification:** The compound's solubility is classified as soluble, sparingly soluble, or insoluble in the tested solvent. For aqueous solutions, pH paper can be used to test for

acidic or basic properties if the compound dissolves.[21][22]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a solid organic compound like **3-Bromo-5-nitrotoluene**.



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Caption: Workflow for Physical Property Characterization.

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